

An In-Depth Technical Guide to 6-Methoxybenzo[d]thiazole-2-carbaldehyde

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Compound of Interest

Compound Name: 6-Methoxybenzo[d]thiazole-2-carbaldehyde

CAS No.: 123511-58-0

Cat. No.: B050793

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **6-Methoxybenzo[d]thiazole-2-carbaldehyde**, a heterocyclic compound of significant interest in medicinal chemistry. With full editorial control, this document is structured to deliver not just procedural steps but a deeper understanding of the causality behind experimental choices, ensuring a self-validating framework for researchers.

Core Molecular Attributes

6-Methoxybenzo[d]thiazole-2-carbaldehyde is a derivative of the benzothiazole bicyclic system, characterized by a methoxy group at the 6-position and a carbaldehyde (formyl) group at the 2-position. These substitutions are pivotal, as they offer reactive sites for further chemical modifications and influence the molecule's overall electronic and steric properties, which in turn dictate its biological activity.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its application in drug discovery, influencing aspects from synthetic strategy to formulation and bioavailability.

Property	Value	Source
Molecular Formula	C ₉ H ₇ NO ₂ S	PubChem CID 14598981[1]
Molecular Weight	193.22 g/mol	PubChem CID 14598981[1]
CAS Number	123511-58-0	Biosynth YEA51158[2]
Appearance	Solid (predicted)	-
Melting Point	Not explicitly reported	-
Boiling Point	Not explicitly reported	-
Solubility	Not explicitly reported	-

Note: Experimentally determined values for melting point, boiling point, and solubility are not readily available in the cited literature. These properties would need to be determined empirically.

Synthesis and Mechanistic Insights

The synthesis of substituted benzothiazoles is a well-established area of organic chemistry. The primary and most common route involves the condensation of a substituted 2-aminothiophenol with a suitable aldehyde or its equivalent.

Retrosynthetic Analysis

A logical approach to the synthesis of **6-Methoxybenzo[d]thiazole-2-carbaldehyde** involves the disconnection of the thiazole ring, identifying 2-amino-5-methoxythiophenol and a glyoxal equivalent as the key starting materials.



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Caption: Retrosynthetic pathway for **6-Methoxybenzo[d]thiazole-2-carbaldehyde**.

Proposed Experimental Protocol: Synthesis of 2-Amino-6-methoxybenzothiazole

While a direct, detailed protocol for the target aldehyde is not available in the cited literature, a robust synthesis for the key precursor, 2-amino-6-methoxybenzothiazole, has been reported and serves as a foundational step. This amine can then be further functionalized to the desired aldehyde.

Principle: The synthesis involves the reaction of p-anisidine (4-methoxyaniline) with ammonium thiocyanate in the presence of bromine. This proceeds through an in-situ formation of a thiourea derivative, which then undergoes an oxidative cyclization to form the benzothiazole ring.

Step-by-Step Methodology:

- **Reaction Setup:** In a suitable reaction vessel, dissolve p-anisidine (1 equivalent) and ammonium thiocyanate (3.6 equivalents) in glacial acetic acid.
- **Cooling:** Cool the mixture to 0 °C using an ice bath. This is crucial to control the exothermic reaction with bromine.
- **Bromination:** Prepare a solution of bromine (1 equivalent) in glacial acetic acid. Add this solution dropwise to the cooled reaction mixture over a period of 30 minutes with constant, vigorous stirring. The dropwise addition is essential to maintain temperature control and prevent unwanted side reactions.
- **Reaction Progression:** After the addition of bromine is complete, allow the reaction to stir at room temperature overnight to ensure complete cyclization.

- **Work-up and Isolation:** Neutralize the reaction mixture with an aqueous ammonia solution to a pH of 8. The product will precipitate out of the solution.
- **Purification:** Collect the precipitate by filtration, wash thoroughly with water to remove any residual salts, and dry. The crude product can be further purified by recrystallization from a suitable solvent like ethanol.

This protocol is adapted from a similar synthesis of 2-aminobenzothiazole derivatives.

Conversion to the Carbaldehyde

The conversion of the 2-amino group to a 2-carbaldehyde group can be achieved through various established methods, such as the Sandmeyer reaction to introduce a cyano group followed by reduction, or through diazotization followed by formylation.

Structural Elucidation and Characterization

The definitive identification of **6-Methoxybenzo[d]thiazole-2-carbaldehyde** requires a combination of spectroscopic techniques. While a complete dataset for the target molecule is not available in the provided search results, data from closely related analogs can provide expected spectral features.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **¹H NMR:** The proton NMR spectrum is expected to show characteristic signals for the aromatic protons on the benzothiazole ring system, a singlet for the methoxy group protons, and a downfield singlet for the aldehyde proton. Based on data for related 6-methoxybenzothiazole derivatives, the methoxy protons typically appear around 3.9 ppm. The aromatic protons will exhibit splitting patterns dependent on their substitution.
- **¹³C NMR:** The carbon NMR will show distinct signals for the carbonyl carbon of the aldehyde, the carbons of the benzothiazole core, and the methoxy carbon.

Infrared (IR) Spectroscopy

The IR spectrum will provide key information about the functional groups present. Expected characteristic absorption bands include:

- A strong C=O stretching vibration for the aldehyde group, typically in the region of 1680-1700 cm^{-1} .
- C-O stretching for the methoxy group.
- C=N and C=C stretching vibrations characteristic of the benzothiazole ring system.

Mass Spectrometry (MS)

Mass spectrometry will confirm the molecular weight of the compound. The high-resolution mass spectrum should show a molecular ion peak corresponding to the exact mass of $\text{C}_9\text{H}_7\text{NO}_2\text{S}$.

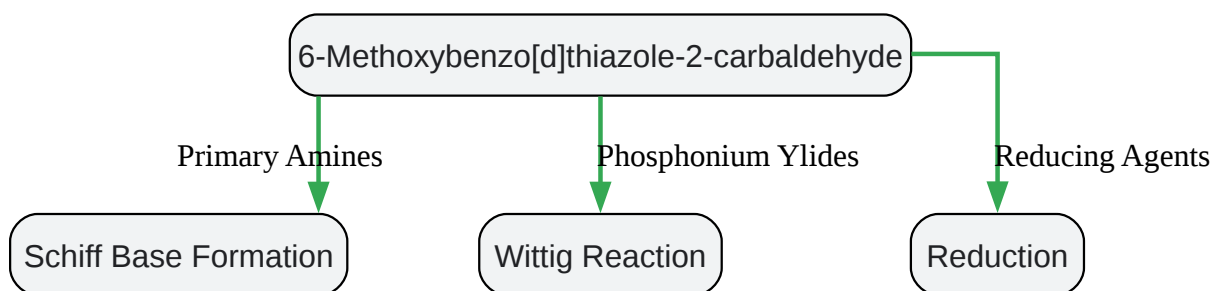
Relevance in Drug Discovery and Medicinal Chemistry

The benzothiazole scaffold is considered a "privileged structure" in medicinal chemistry due to its presence in a wide array of biologically active compounds.^[3] The introduction of a methoxy group at the C-6 position has been shown to be particularly advantageous in several therapeutic areas.

Structure-Activity Relationship (SAR) Insights

- **Anticancer Activity:** The 6-methoxy substitution on the benzothiazole ring has been linked to enhanced kinase-targeted anticancer activity.^[3]
- **Neuroprotection:** Derivatives of 6-hydroxybenzothiazole-2-carboxamide have been investigated as potent and selective monoamine oxidase B (MAO-B) inhibitors for potential use in neurodegenerative diseases.
- **Antimicrobial Properties:** Various 6-substituted benzothiazole derivatives have demonstrated potential as antibacterial and antifungal agents.

The 2-carbaldehyde functional group on **6-Methoxybenzo[d]thiazole-2-carbaldehyde** serves as a versatile synthetic handle. It allows for the facile introduction of diverse chemical moieties through reactions such as Schiff base formation, Wittig reactions, and reductions, enabling the generation of large libraries of compounds for biological screening.



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Caption: Key synthetic transformations of the 2-carbaldehyde group.

Conclusion

6-Methoxybenzo[d]thiazole-2-carbaldehyde represents a valuable building block for the synthesis of novel therapeutic agents. Its core structure combines the proven biological relevance of the benzothiazole nucleus with a strategically placed methoxy group known to enhance activity in certain contexts. The presence of the reactive aldehyde functionality further amplifies its utility in medicinal chemistry, providing a platform for the exploration of diverse chemical space. Further experimental work is required to fully characterize its physicochemical properties and to explore its biological activity profile.

References

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Sources

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